

Application Notes and Protocols for Preparing Sodium Iodide Solutions

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Compound of Interest

Compound Name: Sodium iodide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **sodium iodide** (NaI) solutions for various experimental applications. The information is intended to guide researchers, scientists, and professionals in drug development in the accurate and safe preparation of NaI solutions.

Physicochemical Properties of Sodium Iodide

Sodium iodide is a white, crystalline solid that is highly soluble in water and soluble in many organic solvents.^{[1][2]} It is essential to understand its properties to ensure proper handling and storage.

Table 1: Quantitative Data on **Sodium Iodide** Properties

Property	Value	Reference
Molar Mass	149.89 g/mol	[1]
Density	3.67 g/cm ³	[1][3]
Melting Point	661 °C	[1][2]
Boiling Point	1304 °C	[1][2]
pH (50 g/L solution)	6-9	[2]

Solubility Data

The high solubility of **sodium iodide** in water and various organic solvents makes it a versatile reagent.[\[1\]](#)

Table 2: Solubility of **Sodium Iodide** in Water at Different Temperatures

Temperature (°C)	Solubility (g/100 mL)	Reference
0	158.7	[2]
20	178.7	[2]
25	184.2	[1]
50	227.8	[1]
70	294.0	[2]
100	302.0	[1] [2]

Table 3: Solubility of **Sodium Iodide** in Various Solvents at 25 °C

Solvent	Solubility (g/kg of solvent)	Reference
Methanol	625–830	[1]
Acetone	504	[1]
Formamide	570–850	[1]
Acetonitrile	249	[1]
Dichloromethane	0.09	[1]

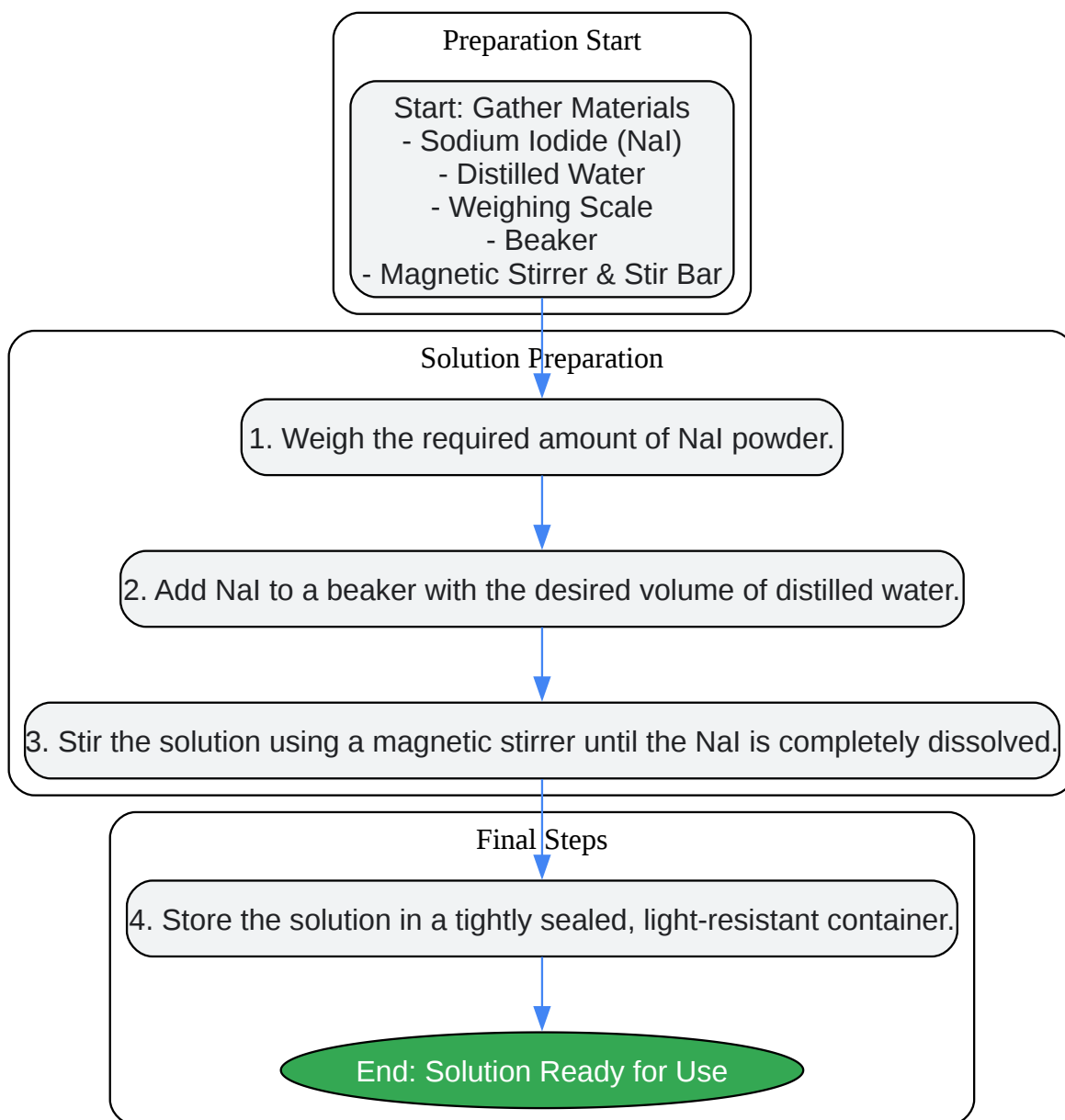
Stability and Storage

Sodium iodide solutions are susceptible to oxidation by atmospheric oxygen, which is accelerated by water and light, leading to the formation of yellow-colored triiodide complexes. [\[1\]](#) To ensure stability, **sodium iodide** and its solutions should be stored in dark, cool, and low-humidity conditions.[\[1\]](#) For long-term storage, it is advisable to use tightly sealed containers.

The addition of a small amount of a base, such as sodium hydroxide, can help maintain the stability of aqueous solutions.^[4]

General Protocol for Preparing an Aqueous Sodium Iodide Solution

This protocol outlines the basic steps for preparing a simple aqueous solution of **sodium iodide**.



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Caption: General workflow for preparing an aqueous **sodium iodide** solution.

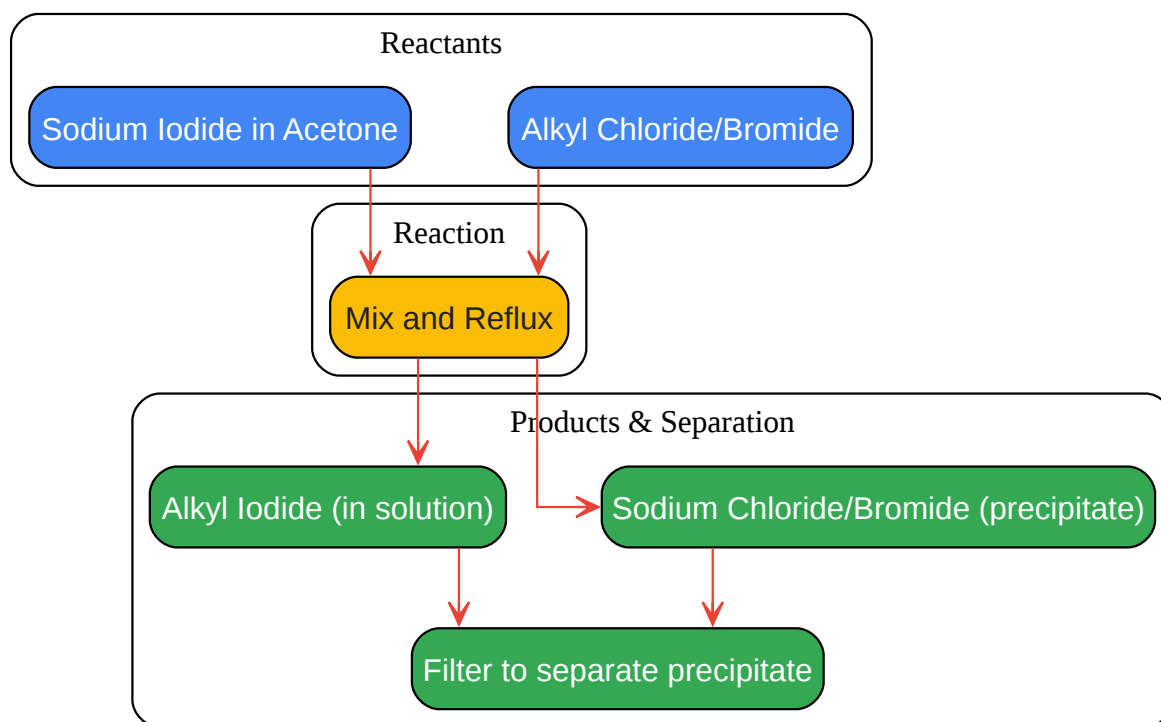
Methodology:

- Determine the required concentration and volume: Calculate the mass of **sodium iodide** needed based on the desired molarity or percentage concentration.
- Weigh the **sodium iodide**: Accurately weigh the calculated amount of **sodium iodide** powder using a calibrated analytical balance.
- Dissolve in solvent: Add the weighed **sodium iodide** to a beaker containing the appropriate volume of distilled or deionized water.
- Stir until dissolved: Use a magnetic stirrer to agitate the solution until all the **sodium iodide** has dissolved. Gentle heating can be applied to expedite dissolution for high concentrations, but be mindful of potential oxidation.[\[5\]](#)
- Storage: Transfer the prepared solution to a clean, amber glass bottle to protect it from light and store it at a cool temperature.

Application-Specific Protocols

Finkelstein Reaction (Organic Synthesis)

Sodium iodide is commonly used in acetone for the Finkelstein reaction, which converts alkyl chlorides or bromides to alkyl iodides.[\[1\]](#) The reaction is driven by the precipitation of the less soluble sodium chloride or bromide in acetone.[\[1\]](#)



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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing Sodium Iodide Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044934#protocol-for-preparing-sodium-iodide-solutions-for-experiments]

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